

# what is the chemical structure of mellitic acid

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## Compound of Interest

Compound Name: *Mellitic acid*

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An In-depth Technical Guide to the Chemical Structure of **Mellitic Acid**

## Introduction

**Mellitic acid**, systematically known as benzene-1,2,3,4,5,6-hexacarboxylic acid, is a highly carboxylated aromatic organic compound.[1] First discovered in 1799 by Martin Heinrich Klaproth in the mineral mellite, it is also referred to as graphitic acid.[2] This guide provides a comprehensive overview of its chemical structure, physicochemical properties, and relevant experimental protocols, tailored for researchers, scientists, and professionals in drug development.

## Chemical Structure and Nomenclature

**Mellitic acid** is characterized by a central benzene ring where each of the six carbon atoms is substituted with a carboxylic acid (-COOH) functional group.[1] Its chemical formula is  $C_{12}H_6O_{12}$ . [3] The planar benzene core and the six protruding carboxylic acid groups result in a unique, highly symmetric molecular architecture.[1] The stable conformation of the molecule involves the carboxylic acid groups being rotated out of the plane of the central benzene ring, leading to a propeller-like shape due to intramolecular hydrogen bonding.[2]

Synonyms for **Mellitic Acid**:

- Benzene-1,2,3,4,5,6-hexacarboxylic acid[3]
- Benzenehexacarboxylic acid[2][4]

- Graphitic acid[2]
- Hexacarboxybenzene[3][4]

## Physicochemical and Quantitative Data

**Mellitic acid** is a white to light yellow crystalline powder that is soluble in water and alcohol but less so in non-polar solvents.[1][2][4] Its high polarity, stemming from the six carboxylic acid groups, allows for significant hydrogen bonding, contributing to its water solubility.[5]

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>6</sub> O <sub>12</sub>	[3][6]
Molecular Weight	342.17 g/mol	[1][6]
CAS Number	517-60-2	[2][3][6]
Melting Point	>300 °C (decomposes)	[1][7]
Density	1.68 g/cm <sup>3</sup>	[7]
pKa Values	Sequentially range from approximately 0.8 to 7.49	[1][6]
Solubility	Soluble in water and alcohol	[2]

## Experimental Protocols

### Synthesis of Mellitic Acid

Several methods for the synthesis of **mellitic acid** have been documented:

- Oxidation of Hexamethylbenzene: This method involves the oxidation of hexamethylbenzene using a strong oxidizing agent.
  - Methodology: Hexamethylbenzene is treated with hot concentrated nitric acid at temperatures ranging from 120-160°C.[2][8] Alternatively, alkaline potassium permanganate can be used in the cold.[2][7] The crude product obtained from the nitric acid method is often of high purity, with yields around 35%.[8] A two-stage nitric acid

oxidation of hexakis(methoxymethyl)benzene has also been reported to produce **mellitic acid** in high yields.[9]

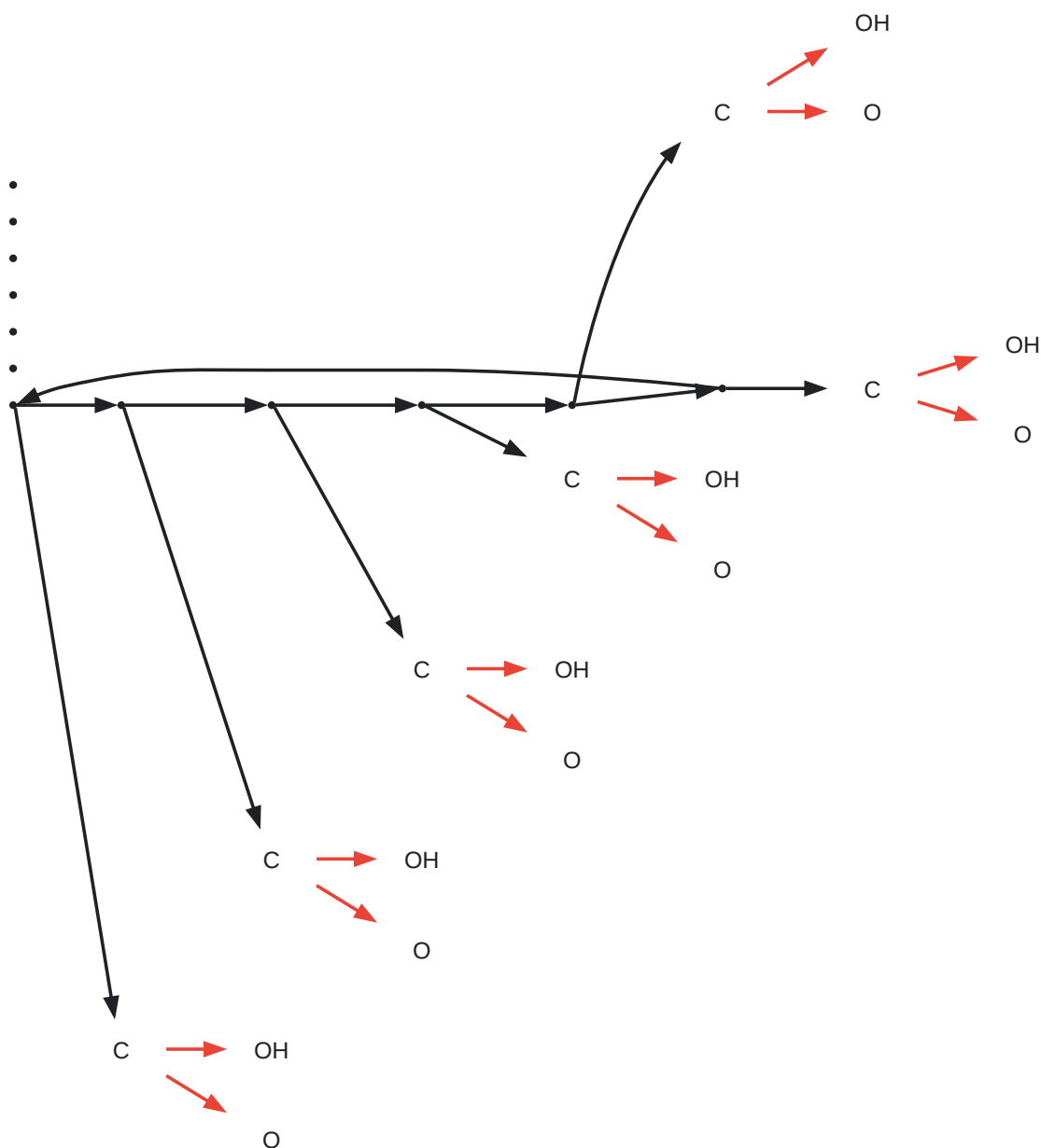
- Isolation from Mellite: The original method of obtaining **mellitic acid** was from its aluminum salt, the mineral mellite.
  - Methodology: The mineral is warmed with ammonium carbonate. The excess ammonium salt is boiled off, and ammonia is added to the solution, which precipitates alumina. After filtering off the alumina, the filtrate is evaporated to obtain the ammonium salt of **mellitic acid**, which is then purified by recrystallization. This salt is subsequently converted to the lead salt by precipitation with lead acetate. Finally, the lead salt is decomposed with hydrogen sulfide to yield **mellitic acid**. [2][7]

## Analytical Characterization

- High-Performance Liquid Chromatography (HPLC): **Mellitic acid** can be analyzed and separated using reversed-phase HPLC.
  - Methodology: A Newcrom BH column can be employed with a mobile phase consisting of water, acetonitrile (MeCN), and sulfuric acid. Detection is typically performed using a UV detector at a wavelength of 220 nm. [3]

## Visualizing the Structure of Mellitic Acid

The following diagram illustrates the chemical structure of **mellitic acid**.



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Caption: Chemical structure of **mellitic acid** (benzene-1,2,3,4,5,6-hexacarboxylic acid).

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